

Application Note: HPLC Analysis of 2-Isopropyl-5-methyl-4-nitrophenol

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Compound of Interest

Compound Name: 2-Isopropyl-5-methyl-4-nitrophenol

Cat. No.: B2404095

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Introduction

2-Isopropyl-5-methyl-4-nitrophenol is a nitrophenolic compound with potential applications in various chemical syntheses and as an intermediate in the manufacturing of pharmaceuticals and other specialty chemicals. Accurate and reliable quantification of this compound is crucial for quality control, process monitoring, and research purposes. This application note presents a robust High-Performance Liquid Chromatography (HPLC) method for the determination of **2-Isopropyl-5-methyl-4-nitrophenol**. The described method is tailored for researchers, scientists, and professionals in the drug development industry, providing a detailed protocol for reproducible and accurate analysis. While a specific validated method for this compound is not widely published, this protocol is based on established methods for structurally similar nitrophenols and related aromatic compounds.

Materials and Methods

Instrumentation:

- HPLC system with a quaternary or binary pump
- Autosampler
- Column thermostat
- UV-Vis or Diode Array Detector (DAD)

Reagents and Materials:

- **2-Isopropyl-5-methyl-4-nitrophenol** reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, filtered and degassed)
- Phosphoric acid (analytical grade)
- 0.45 µm syringe filters

Chromatographic Conditions:

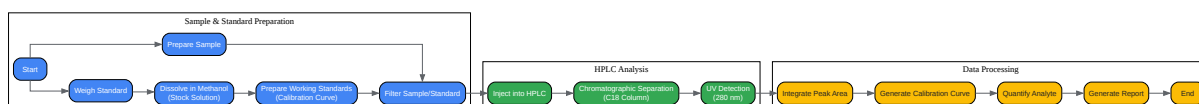
A reversed-phase HPLC method was developed for the analysis of **2-Isopropyl-5-methyl-4-nitrophenol**. The separation is achieved on a C18 stationary phase with a gradient elution of acetonitrile and water, with phosphoric acid added to the aqueous phase to ensure good peak shape.

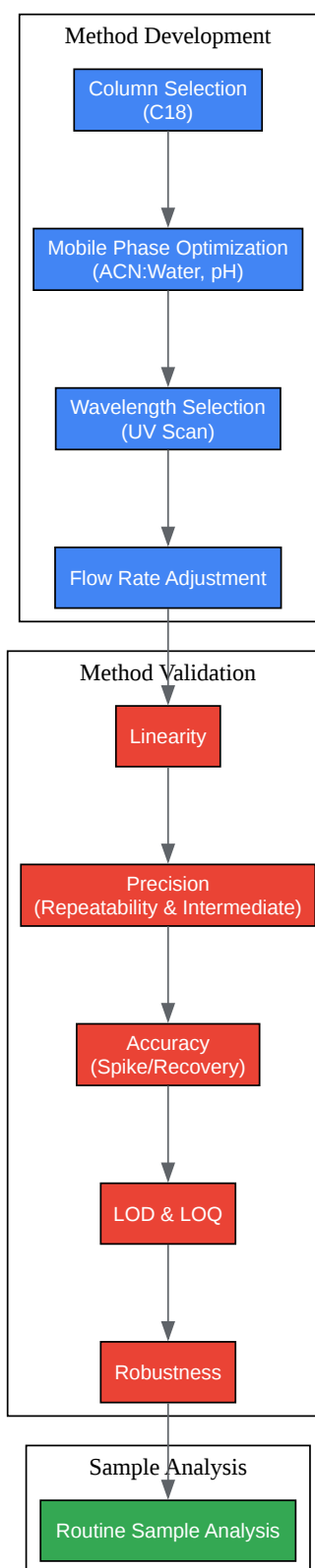
Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	Water with 0.1% Phosphoric Acid
Mobile Phase B	Acetonitrile
Gradient	60% A / 40% B, isocratic
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection	UV at 280 nm
Run Time	10 minutes

Standard and Sample Preparation:

- **Standard Stock Solution (1000 µg/mL):** Accurately weigh 10 mg of **2-Isopropyl-5-methyl-4-nitrophenol** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations ranging from 1 µg/mL to 100 µg/mL.
- **Sample Preparation:** Dissolve the sample containing **2-Isopropyl-5-methyl-4-nitrophenol** in the mobile phase to achieve a concentration within the calibration range. Filter the sample through a 0.45 µm syringe filter before injection.

Experimental Workflow





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